

# An In-depth Technical Guide to the Physicochemical Characteristics of Oleyl Oleate

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## Compound of Interest

Compound Name: Oleyl Oleate

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## Abstract

**Oleyl oleate** (CAS No. 3687-45-4), a wax ester formed from the condensation of oleic acid and oleyl alcohol, is a compound of significant interest in the pharmaceutical, cosmetic, and chemical industries.[1][2] Its desirable properties, including high lubricity, excellent emollience, and biocompatibility, have led to its use in a variety of applications, from a synthetic analogue of jojoba oil in cosmetics to a potential vehicle in drug delivery systems.[3][4] This technical guide provides a comprehensive overview of the core physicochemical characteristics of **oleyl oleate**, detailed experimental protocols for its synthesis and analysis, and a summary of its safety profile.

## Physicochemical Properties

**Oleyl oleate** is a liquid at room temperature, appearing as a clear, pale yellow, and non-greasy fluid.[3][5] Its chemical formula is  $C_{36}H_{68}O_2$ , with a molecular weight of 532.92 g/mol.[2][6] A summary of its key quantitative physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Oleyl Oleate**

Property	Value	Unit	Reference(s)
Melting Point	-7.1	°C	[1][3][6]
Boiling Point	596.5 ± 39.0	°C at 760 mmHg	[1][6]
Density	0.860 - 0.884 at 20°C; 0.860 at 30°C	g/cm <sup>3</sup>	[1][7]
Refractive Index	1.464 - 1.468 at 20°C; 1.468	-	[1][6][7]
Viscosity	Low	-	[3]
Flash Point	57.1	°C	[1][6]
Solubility	Insoluble in water; Soluble in oil and organic solvents like ethanol and chloroform.	-	[3][6][8]
Acid Value	Not more than 3.0	mg KOH/g	[7]
Saponification Value	90 - 125; 82.48	mg KOH/g	[7][9]
Iodine Value	70 - 120; 82.37	g I <sub>2</sub> /100g	[7][9]
Hydroxyl Value	Not more than 10	-	[7]
Sun Protection Factor (SPF)	8.0	-	[9]
Peroxide Value	17.98	meq/kg	[9]

## Experimental Protocols

### Synthesis of Oleyl Oleate

**Oleyl oleate** is primarily synthesized through the esterification of oleic acid and oleyl alcohol. This can be achieved via chemical catalysis or, more commonly, through enzymatic processes which offer higher purity and milder reaction conditions.[10]

This protocol is based on the widely used lipase-catalyzed synthesis method.[\[11\]](#)[\[12\]](#)[\[13\]](#)

#### Materials:

- Oleic acid (>99% purity)
- Oleyl alcohol (>99% purity)
- Immobilized lipase (e.g., Novozym 435, Candida antarctica lipase B immobilized on macroporous acrylic resin)[\[11\]](#)
- n-hexane (or other suitable organic solvent, though solvent-free systems are also common) [\[14\]](#)
- Sodium hydroxide (NaOH) solution (0.1 M) for titration
- Phenolphthalein indicator
- Reaction vessel (e.g., screw-capped vial or stirred tank reactor)[\[13\]](#)[\[14\]](#)
- Shaking incubator or magnetic stirrer with heating capabilities
- Titration apparatus

#### Procedure:

- **Reactant Preparation:** A specific molar ratio of oleic acid to oleyl alcohol (e.g., 1:1 to 1:2) is added to the reaction vessel.[\[11\]](#)[\[15\]](#) For solvent-based reactions, n-hexane is added.
- **Enzyme Addition:** The immobilized lipase is added to the mixture. The amount of enzyme is typically a percentage of the total substrate weight (e.g., 2-10% w/w).[\[11\]](#)
- **Reaction Conditions:** The reaction mixture is incubated at a controlled temperature (e.g., 40-60°C) with constant agitation (e.g., 150-400 rpm) for a specified duration (e.g., 1-8 hours). [\[11\]](#)[\[13\]](#)
- **Monitoring Reaction Progress:** The conversion of oleic acid to **oleyl oleate** can be monitored by taking aliquots of the reaction mixture at different time intervals and determining the

residual fatty acid content via acid-base titration with 0.1 M NaOH.[14]

- Product Isolation and Purification: After the reaction, the immobilized enzyme is separated by filtration. The solvent (if used) is removed under reduced pressure. The resulting crude **oleyl oleate** can be further purified, for example, by thin-layer chromatography (TLC).[14]

## Characterization Methods

The acid value, which indicates the amount of free fatty acids, is determined by titration.[7]

Procedure:

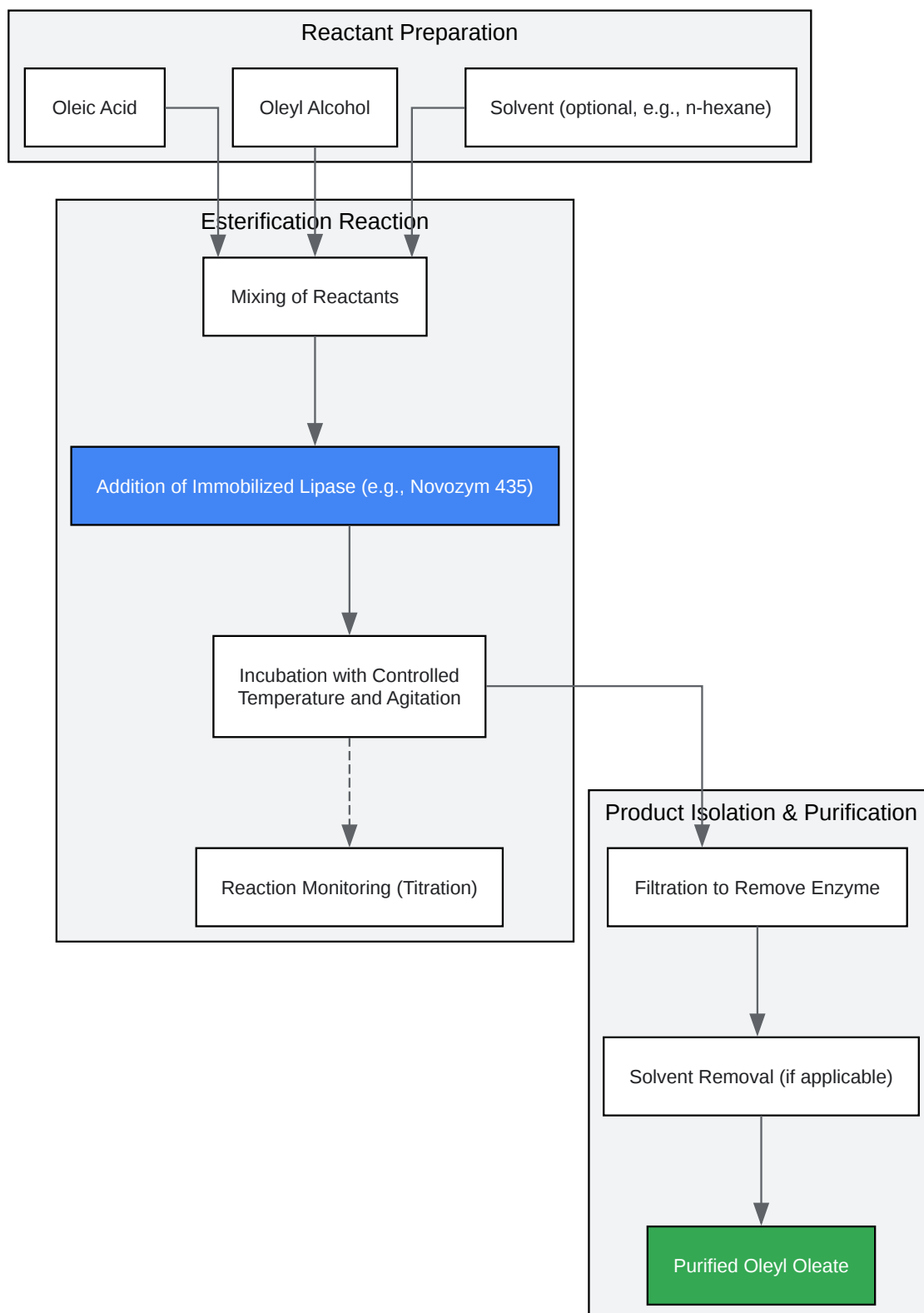
- A known weight of the **oleyl oleate** sample is dissolved in a suitable neutralized solvent (e.g., a mixture of ethanol and diethyl ether).
- A few drops of phenolphthalein indicator are added.
- The solution is titrated with a standardized solution of potassium hydroxide (KOH) until a faint pink color persists.
- The acid value is calculated based on the volume of KOH solution used.

Fourier Transform Infrared (FTIR) and Nuclear Magnetic Resonance (NMR) spectroscopy are used to confirm the structure of the synthesized **oleyl oleate**.[9][14]

- FTIR Spectroscopy: The presence of the ester functional group is confirmed by a characteristic absorption peak for the carbonyl group (C=O) around 1712-1740  $\text{cm}^{-1}$ .[14]
- NMR Spectroscopy: Both  $^1\text{H}$ -NMR and  $^{13}\text{C}$ -NMR spectra are used to elucidate the complete chemical structure. In  $^{13}\text{C}$ -NMR, a peak around 173 ppm confirms the presence of the ester carbonyl carbon.[14]

## Visualization of Synthesis Workflow

The enzymatic synthesis of **oleyl oleate** can be represented as a streamlined workflow.



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Caption: Workflow for the enzymatic synthesis of **oleyl oleate**.

## Safety and Applications

**Oleyl oleate** is generally considered safe for use in cosmetic and personal care products, with low potential for skin and eye irritation at typical concentrations of 1-10%.<sup>[3][16]</sup> It is non-comedogenic, making it suitable for various skin types.<sup>[3]</sup> Toxicological data suggests that it is not carcinogenic, mutagenic, or a reproductive toxin.<sup>[17]</sup>

Its primary functions in formulations are as an emollient, hair and skin conditioning agent, and to improve the texture and spreadability of products.<sup>[3][5][18]</sup> In drug development, its properties as a lipid-based excipient are being explored for enhancing the solubility and delivery of poorly water-soluble active pharmaceutical ingredients.<sup>[8]</sup>

## Conclusion

**Oleyl oleate** possesses a unique combination of physicochemical properties that make it a valuable ingredient in various scientific and industrial fields. This guide provides a foundational understanding of its characteristics, synthesis, and analysis, serving as a valuable resource for researchers and professionals in drug development and formulation science. The detailed protocols and tabulated data offer a practical reference for laboratory work and further investigation into the applications of this versatile wax ester.

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